

# Physical properties of Azelaoyl chloride (boiling point, density).

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Azelaoyl chloride

Cat. No.: B087186

[Get Quote](#)

## Technical Guide to the Physical Properties of Azelaoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Azelaoyl chloride** (CAS 123-98-8), a key reagent in organic synthesis. The document presents quantitative data, outlines general experimental methodologies for determining these properties, and illustrates a common synthetic application.

### Core Physical Properties

**Azelaoyl chloride**, also known as Nonanedioyl dichloride, is a colorless to light yellow clear liquid.<sup>[1][2][3]</sup> It is a diacid chloride derivative of azelaic acid, with the chemical formula  $C_9H_{14}Cl_2O_2$ .<sup>[2][4]</sup> Its versatile reactivity makes it a valuable intermediate in the synthesis of various materials, including polyamides, polyesters, pharmaceuticals, and agrochemicals.<sup>[1]</sup>

### Quantitative Data Summary

The boiling point and density of **Azelaoyl chloride** have been reported through various experimental and computational methods. A summary of these values is presented below for easy comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	291.5 °C	at 760 mmHg	[5][6]
171 - 173 °C	at 30 mmHg	[1]	
172 °C	at 30 mmHg	[7]	
166 °C	at 18 mmHg	[3][8][9]	
166 °C	Not specified	[2]	
Density	1.159 g/cm <sup>3</sup>	Not specified	[5]
1.150 g/cm <sup>3</sup>	Not specified	[1]	
1.144 g/mL	at 20 °C	[3]	
1.144 g/cm <sup>3</sup>	Not specified	[2]	
1.143 g/mL	at 25 °C		

## Experimental Protocols

Detailed experimental protocols for determining the physical properties of **Azelaoyl chloride** are not extensively published in readily available literature. However, standard methodologies for characterizing liquid organic compounds are applicable. Due to the moisture-sensitive nature of acyl chlorides, all measurements must be conducted under anhydrous conditions.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a reactive compound like **Azelaoyl chloride**, vacuum distillation is the preferred method to prevent decomposition at high temperatures.

General Protocol for Vacuum Distillation:

- **Apparatus Setup:** A standard vacuum distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, a receiving flask, and a vacuum source connected via a manometer. All glassware must be thoroughly dried.

- **Sample Preparation:** A sample of **Azelaoyl chloride** is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Evacuation:** The system is slowly evacuated to the desired pressure, as measured by the manometer.
- **Heating:** The flask is gently heated using a heating mantle.
- **Measurement:** The temperature is recorded when the liquid is boiling steadily and the vapor condensate is in equilibrium, as indicated by a stable temperature reading on the thermometer. This temperature is the boiling point at the recorded pressure.

## Density Measurement

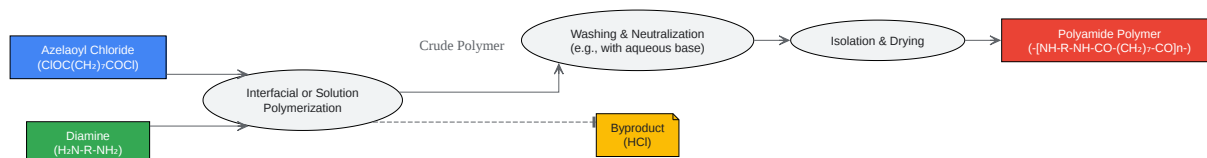
The density of a liquid is its mass per unit volume. The most common and straightforward method for determining the density of a liquid is by using a pycnometer or a specific gravity bottle.

General Protocol using a Pycnometer:

- **Preparation:** A clean, dry pycnometer of a known volume is weighed accurately ( $m_1$ ).
- **Sample Filling:** The pycnometer is filled with **Azelaoyl chloride**, ensuring no air bubbles are trapped. The measurement should be conducted at a specific, controlled temperature (e.g., 20 °C or 25 °C) by placing the pycnometer in a thermostat bath.
- **Weighing:** The filled pycnometer is weighed again ( $m_2$ ).
- **Calculation:** The density ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_1) / V$  where  $V$  is the calibrated volume of the pycnometer.

## Synthetic Application Workflow

**Azelaoyl chloride** is a fundamental building block in polymer chemistry. Its bifunctional nature allows it to react with diamines to form polyamides. The following diagram illustrates the general workflow for the synthesis of a polyamide from **Azelaoyl chloride** and a generic diamine ( $H_2N-R-NH_2$ ).



[Click to download full resolution via product page](#)

Caption: Workflow for Polyamide Synthesis using **Azelaoyl Chloride**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Azelaoyl chloride - Wikipedia [en.wikipedia.org]
- 3. AZELAOYL CHLORIDE One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. Azelaoyl chloride |  $\text{C}_9\text{H}_{14}\text{Cl}_2\text{O}_2$  | CID 67165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [guidechem.com]
- 6. Dongying Haoyang Chemical Technology Co., Ltd.--Azelaoyl chloride|123-98-8 [haoyanghg.com]
- 7. labsolu.ca [labsolu.ca]
- 8. 123-98-8 CAS MSDS (AZELAOYL CHLORIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. AZELAOYL CHLORIDE | 123-98-8 [chemicalbook.com]
- To cite this document: BenchChem. [Physical properties of Azelaoyl chloride (boiling point, density).]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b087186#physical-properties-of-azelaoyl-chloride-boiling-point-density>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)